

# Personal protective equipment for handling (R)-(+)-2-Bromopropionic acid

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## Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

Cat. No.: B167591

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## Essential Safety and Handling Guide for (R)-(+)-2-Bromopropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **(R)-(+)-2-Bromopropionic acid**, including comprehensive operational and disposal plans. Our goal is to furnish you with detailed, procedural guidance to ensure the safe and effective use of this chemical in your laboratory.

## Hazard Identification and Safety Precautions

**(R)-(+)-2-Bromopropionic acid** is a corrosive and toxic chemical that requires careful handling to prevent serious injury.<sup>[1][2]</sup> It can cause severe burns to the skin and eyes, and is harmful if swallowed or inhaled.<sup>[1][2]</sup> The vapors can cause chemical burns to the respiratory tract.<sup>[1]</sup>

Key Hazards:

- Corrosive: Causes severe skin and eye burns.<sup>[1][2]</sup>
- Toxic: Harmful if swallowed, inhaled, or absorbed through the skin.<sup>[1]</sup>
- Irritant: Causes irritation to the respiratory tract.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

When handling **(R)-(+)-2-Bromopropionic acid**, a comprehensive suite of personal protective equipment is mandatory to ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. <a href="#">[1]</a>	Provides maximum protection from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or PVC). <a href="#">[1]</a>	Protects hands from direct contact and chemical burns.
Body Protection	Chemical-resistant apron or lab coat.	Protects against spills and splashes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary. <a href="#">[1]</a>	Prevents inhalation of corrosive vapors.

## Quantitative Data

Below is a summary of the key quantitative data for **(R)-(+)-2-Bromopropionic acid**.

Property	Value	Source
CAS Number	10009-70-8	[2]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BrO <sub>2</sub>	
Molecular Weight	152.97 g/mol	
Appearance	Colorless to yellow liquid	[2]
Boiling Point	203 °C	[3]
Melting Point	25 °C	[3]
Flash Point	100 °C	[3]
Density	1.692 g/mL at 20 °C	[3]
LD50 (Oral, Rat)	323 mg/kg	[4]

## Operational Plan for Handling

A systematic approach is crucial for the safe handling of **(R)-(+)-2-Bromopropionic acid**.

### Step 1: Preparation

- Ensure that a safety shower and eyewash station are readily accessible.
- Verify that all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood.

### Step 2: Handling

- Avoid direct contact with the chemical. Use appropriate tools for transfer.
- Do not eat, drink, or smoke in the handling area.
- Keep the container tightly closed when not in use.

### Step 3: Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.
- Keep containers tightly sealed.

## Disposal Plan

Proper disposal of **(R)-(+)-2-Bromopropionic acid** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

### Step 1: Waste Collection

- Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.

### Step 2: Neutralization (for spills)

- For small spills, neutralize with a suitable agent like sodium bicarbonate before absorption.

### Step 3: Final Disposal

- Dispose of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations.

## Emergency Procedures

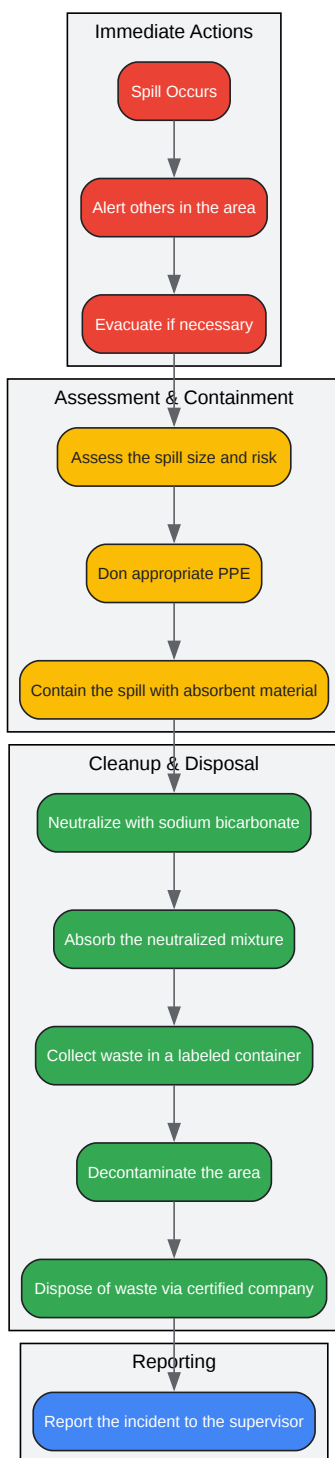
### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Spill Response Workflow:

## Chemical Spill Response Workflow for (R)-(+)-2-Bromopropionic Acid

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